

BI-1002494: A Technical Guide for Immunological Research

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Compound of Interest

Compound Name: BI1002494

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This technical guide provides an in-depth overview of BI-1002494, a potent and selective Spleen Tyrosine Kinase (SYK) inhibitor, for its application in immunology research. This document outlines its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols for its use in immunological assays, and presents visual diagrams of relevant pathways and workflows.

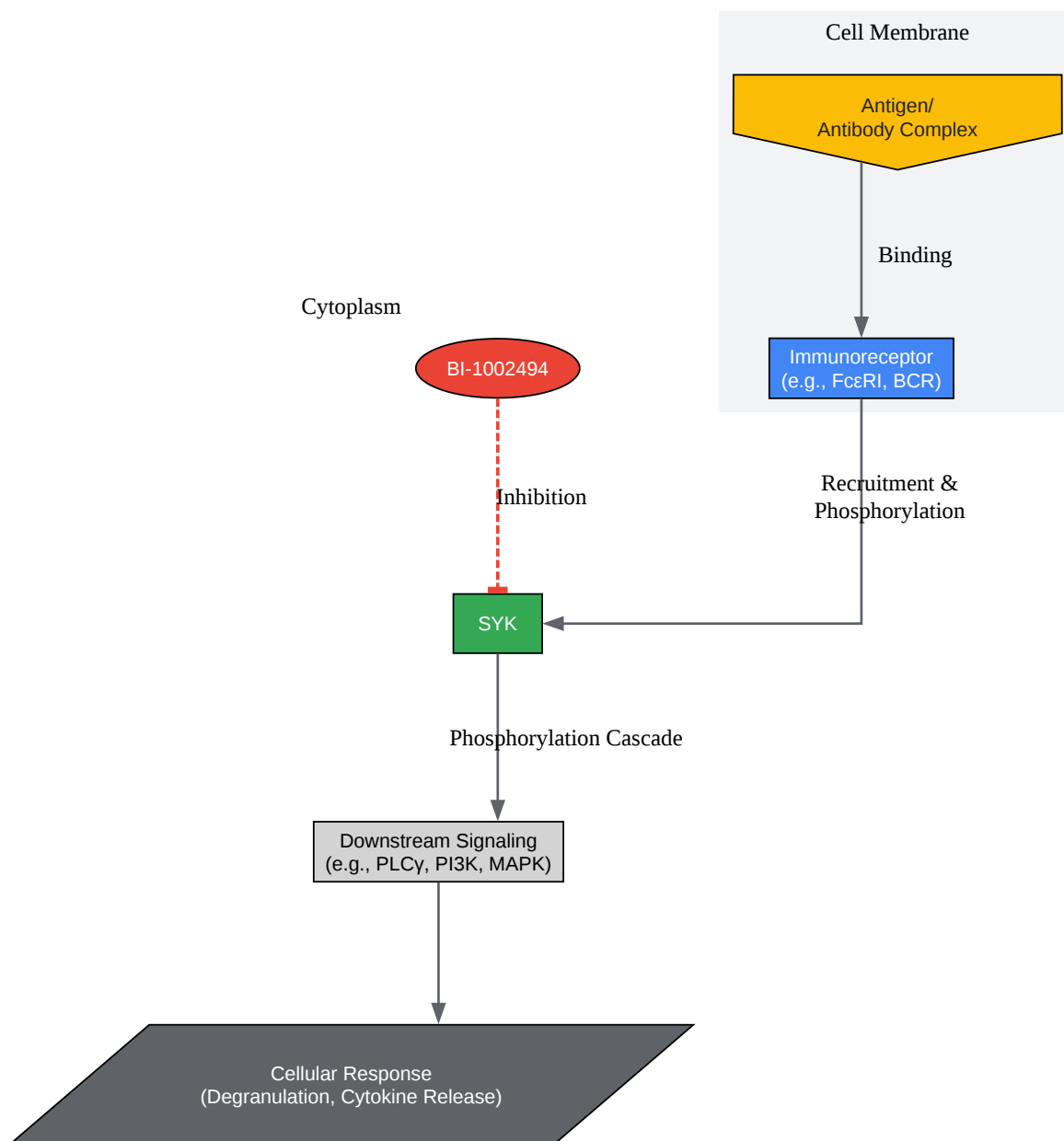
Introduction to BI-1002494

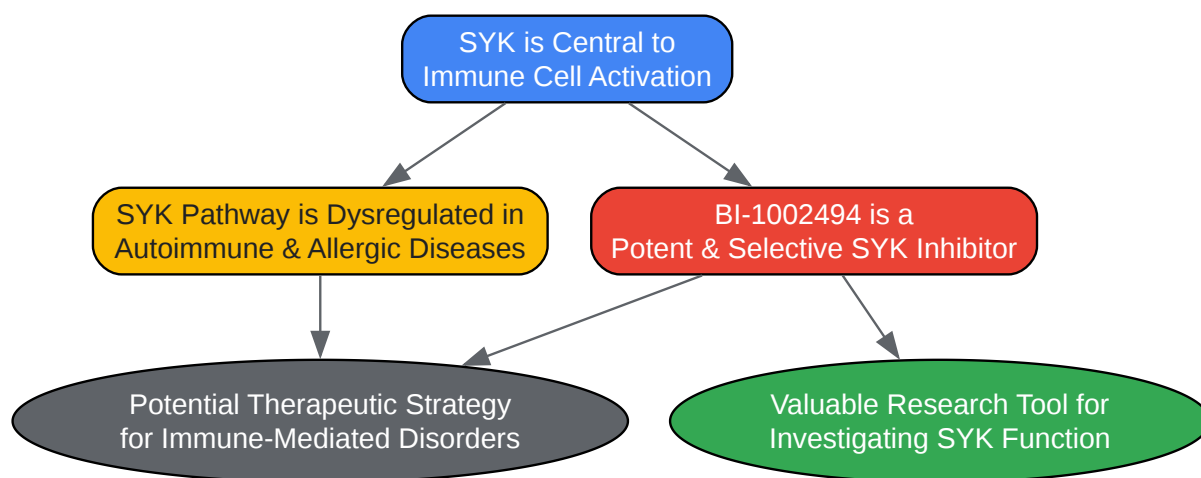
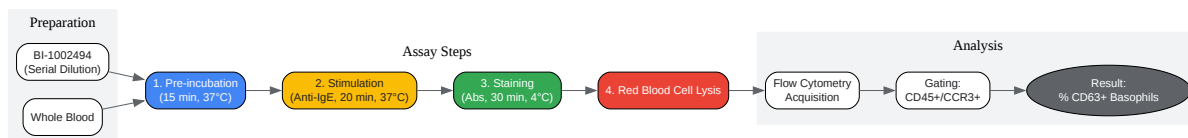
BI-1002494 is a novel, orally active small molecule inhibitor of Spleen Tyrosine Kinase (SYK). [1][2] SYK is a critical cytoplasmic tyrosine kinase that plays a central role in signal transduction downstream of various immunoreceptors, including Fc receptors and B-cell receptors (BCR). [3] [4] By modulating these pathways, SYK is integral to the function of numerous immune cells such as mast cells, basophils, B-lymphocytes, and platelets. [2][5] The potent and selective inhibition of SYK by BI-1002494 makes it a valuable tool for investigating inflammatory and autoimmune processes and for preclinical assessment of SYK as a therapeutic target. [2][3]

Mechanism of Action: SYK Inhibition

BI-1002494 functions as an ATP-competitive inhibitor of the SYK enzyme. [6] SYK is activated upon the binding of ligands to immunoreceptors that contain Immunoreceptor Tyrosine-based Activation Motifs (ITAMs). This activation initiates a signaling cascade involving the phosphorylation of downstream effector molecules, leading to cellular responses such as

degranulation, cytokine release, and proliferation. BI-1002494 blocks the kinase activity of SYK, thereby disrupting this signaling cascade and attenuating the inflammatory response.[3]
[4]





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